

Navigating the Risks: A Technical Guide to the Safe Handling of N-Benzylideneaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylideneaniline*

Cat. No.: *B3420153*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazards and necessary safety precautions for handling **N-Benzylideneaniline**. Intended for professionals in research and development, this document synthesizes critical safety data, outlines emergency procedures, and details experimental principles for hazard assessment to ensure a safe laboratory environment.

Hazard Identification and Classification

N-Benzylideneaniline is classified as a hazardous substance and requires careful handling to avoid adverse health effects.^[1] The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **N-Benzylideneaniline** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.^{[2][4]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[2][4]}
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.^{[2][4]}

The signal word for **N-Benzylideneaniline** is Warning.[\[5\]](#)[\[6\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

While there is limited evidence suggesting a potential carcinogenic effect, there is currently insufficient data for a conclusive assessment.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data available for **N-Benzylideneaniline**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ N	
Molecular Weight	181.24 g/mol	[7]
Appearance	Light yellow solid powder	[7]
Melting Point	52 - 54 °C (125.6 - 129.2 °F)	[7]
Boiling Point	300 °C (572 °F)	[7]
Flash Point	> 110 °C (> 230 °F) (closed cup)	

Table 2: Toxicity Data

Endpoint	Value	Species	Route	Source
Acute Toxicity	No specific data available. The toxicological properties have not been fully investigated.[8]	-	Oral	[1]
	Animal experiments indicate that ingestion of less than 150 grams may be harmful. [1]			

Note: The absence of comprehensive acute toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), underscores the need for stringent adherence to safety protocols.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize exposure and ensure a safe working environment.

3.1. Personal Protective Equipment (PPE)

When handling **N-Benzylideneaniline**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield (European Standard EN166).[9]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.[5][6]
- Skin and Body Protection: Wear protective clothing to prevent skin exposure.[9]

- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required for small-scale laboratory use. For larger quantities, or in cases of insufficient ventilation or dust formation, a NIOSH/MSHA or European Standard EN 136 approved respirator (e.g., N95 dust mask) should be used.[5][6]

3.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

3.3. Handling Procedures

- Avoid all personal contact, including inhalation of dust.[2]
- Avoid dust formation.[9]
- Do not eat, drink, or smoke when handling this substance.[2]
- Wash hands thoroughly after handling.[2][9]
- Open cuts, abraded, or irritated skin should not be exposed to this material.[1]

3.4. Storage Requirements

- Store in original, tightly sealed containers.[2][9]
- Store in a cool, dry, and well-ventilated area.[2][9]
- Store away from incompatible materials, such as oxidizing agents, and foodstuff containers.[2][9]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

4.1. First Aid Measures

- If Swallowed: Do NOT induce vomiting. Seek immediate medical attention.[9]
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[9]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[9]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[9]

4.2. Firefighting Measures

- **N-Benzylideneaniline** is a combustible solid that burns but propagates flame with difficulty.[1]
- Suitable Extinguishing Media: Use foam, dry chemical powder, BCF (where regulations permit), or carbon dioxide. Water spray or fog should only be used for large fires.[2]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[2][9]
- Firefighting Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

4.3. Spill and Leak Procedures

- Minor Spills: Use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and place it in a suitable, sealed container for disposal.[2][9]
- Major Spills: Evacuate the area and alert emergency responders. Control personal contact by wearing appropriate protective clothing. Prevent the spillage from entering drains or water courses.[2]

Experimental Protocols for Hazard Assessment

While specific, published experimental safety data for **N-Benzylideneaniline** is limited, the following sections describe the principles of standardized methodologies that would be used to determine its key safety parameters.

5.1. Determination of Flash Point (Solid)

The flash point of a solid substance like **N-Benzylideneaniline** is determined using a closed-cup method. A standard protocol, such as ASTM D93 (Pensky-Martens Closed Cup Tester), would be appropriate.

Methodology Principle:

- A sample of the solid is placed in the test cup of the Pensky-Martens apparatus.
- The sample is heated at a slow, constant rate.
- A small flame is directed into the vapor space above the sample at regular temperature intervals.
- The flash point is the lowest temperature at which the vapors above the material ignite to produce a flash.

5.2. Principles of Acute Toxicity Testing

Standardized toxicity tests are essential for ensuring the reproducibility and comparability of results.[9] Guidelines for such tests are provided by organizations like the Organisation for Economic Co-operation and Development (OECD) and the U.S. Food and Drug Administration (FDA).

Methodology Principle (Oral LD50 Test - Up-and-Down Procedure - OECD TG 425):

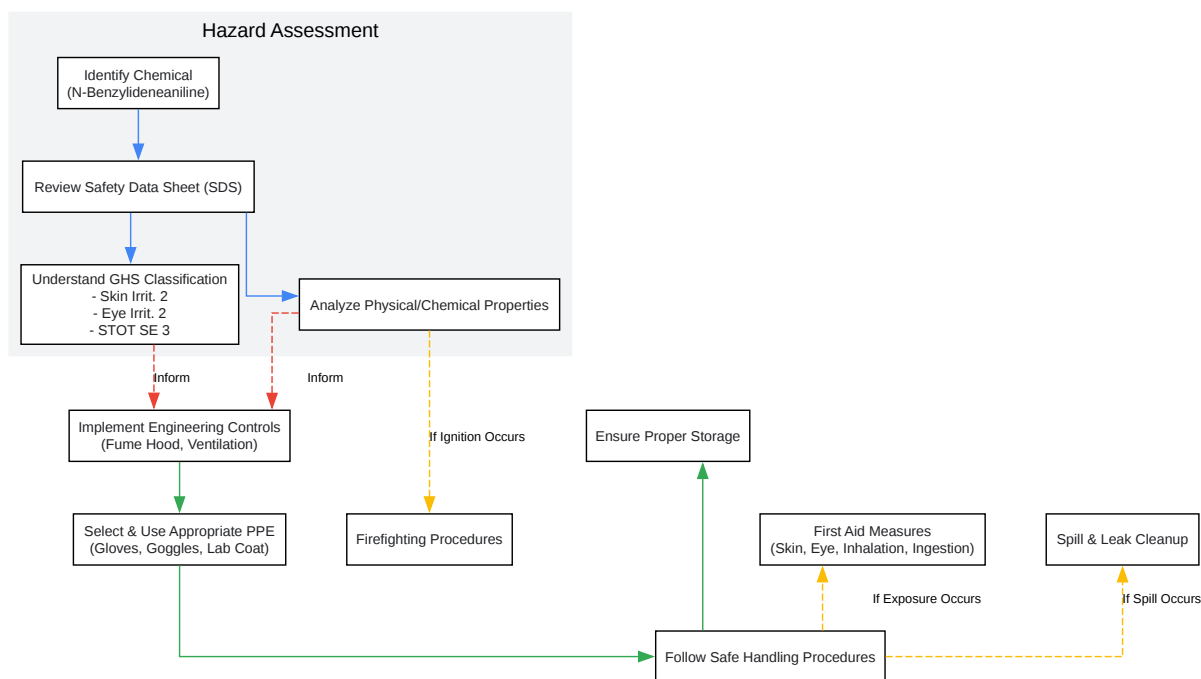
This method is a common approach to determine the acute oral toxicity of a substance while minimizing the number of animals used.

- A single animal is dosed at a starting level just below the best preliminary estimate of the LD50.

- The animal is observed for a set period (typically 48 hours) for signs of toxicity and mortality.
- If the animal survives, the next animal is dosed at a higher level. If the animal dies, the next is dosed at a lower level.
- This sequential dosing continues, adjusting the dose up or down based on the outcome for the previous animal.
- The LD50 is then calculated using the results of the series of tests, typically with a maximum likelihood method.

Hazard Mitigation and Logic Flow

The following diagram illustrates the logical workflow for identifying and mitigating the hazards associated with **N-Benzylideneaniline**.



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Caption: Hazard identification and mitigation workflow for **N-Benzylideneaniline**.

Reactivity Profile

- Stability: **N-Benzylideneaniline** is stable under normal conditions.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7][9]

- Conditions to Avoid: Incompatible products, excess heat, and dust formation should be avoided.[7][9]
- Hazardous Polymerization: Hazardous polymerization does not occur.[7][9]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide, carbon dioxide, and nitrogen oxides.[7][9]

By understanding and implementing the safety protocols outlined in this guide, researchers, scientists, and drug development professionals can effectively manage the risks associated with handling **N-Benzylideneaniline**, ensuring a safe and productive laboratory environment.

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